

Boiling Point of 1-Methyl-4-propylbenzene: An Experimental and Computational Comparison

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methyl-4-propylbenzene

Cat. No.: B086881

[Get Quote](#)

A detailed analysis of the experimentally determined boiling point of **1-Methyl-4-propylbenzene** versus a calculated value derived from a group contribution method is presented. This guide serves as a resource for researchers and professionals in the fields of chemistry and drug development, offering a comparative look at physical property determination through both laboratory and computational approaches.

Data Summary

A comparison of the experimental and calculated boiling points for **1-Methyl-4-propylbenzene** reveals a close correlation, highlighting the predictive power of modern computational models. The experimentally observed boiling point is consistently reported in the range of 183-184 °C. [1] For the purpose of this comparison, a literature value of 184 °C is used. A calculated value, derived from a group contribution method, predicts the boiling point to be approximately 183.55 °C.

Parameter	Experimental Value	Calculated Value
Boiling Point (°C)	184 °C[1]	183.55 °C
Method	Laboratory Measurement	Group Contribution Method

Experimental Protocol: Determination of Boiling Point

The experimental boiling point of an organic compound such as **1-Methyl-4-propylbenzene** is determined using established laboratory techniques. A standard and widely accepted method is the distillation method under atmospheric pressure.

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer (calibrated)
- Heating mantle or oil bath
- Boiling chips

Procedure:

- The distillation apparatus is assembled, ensuring all joints are secure.
- A sample of **1-Methyl-4-propylbenzene** is placed in the distillation flask, along with a few boiling chips to ensure smooth boiling.
- The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask.
- The sample is heated gently.
- As the liquid boils, the vapor rises, and the temperature on the thermometer will increase.
- The boiling point is recorded as the temperature at which the vapor is in equilibrium with the boiling liquid, and a steady stream of distillate is collected in the receiving flask. This temperature should remain constant during the distillation of a pure compound.

An alternative for small sample quantities is the capillary method, where a small amount of the liquid is heated in a tube with an inverted capillary, and the temperature at which a rapid stream of bubbles emerges is observed.

Computational Methodology: Group Contribution Method

The calculated boiling point was determined using the group contribution method proposed by T. H. T. My for alkylbenzenes.^[2] This method estimates the boiling point based on the molecular structure of the compound.

The boiling point (T_b) in Kelvin is calculated using the following equations:

- $Y_{BP} = Ar_i + 1.726 + 2.779C + 1.716M_3 + 1.564M + 4.204E_3 + 3.905E - 0.329D + 0.241G + 0.479V + 0.967T + 0.574S$ ^[2]
- $T_b \text{ (K)} = -16.802 * Y_{BP}^{(2/3)} + 337.377 * Y_{BP}^{(1/3)} - 437.883$ ^[2]

Where:

- Y_{BP} is the boiling point number.
- Ar_i is a parameter for the aromatic ring substitution pattern. For 1,4-disubstituted benzenes, $Ar_i = 10.339$.
- C is the number of carbon atoms in the alkyl chains.
- The other parameters (M_3 , M , E_3 , E , D , G , V , T , S) represent contributions from different structural features of the alkyl groups.

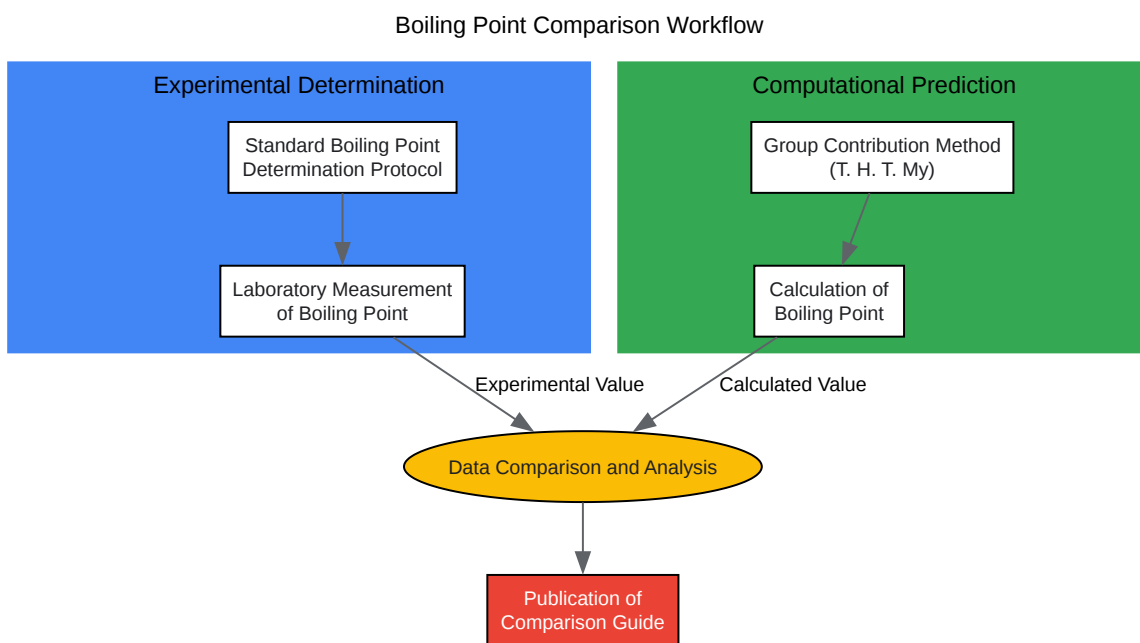
For **1-Methyl-4-propylbenzene**:

- $Ar_i = 10.339$ (1,4-disubstitution)
- $C = 4$ (one methyl group and one propyl group)

By applying the specific parameters for the methyl and propyl groups to the formula, the Y_BP value is calculated, which is then used to determine the boiling point in Kelvin. The calculated value of 456.7 K is then converted to 183.55 °C.

Workflow Visualization

The following diagram illustrates the workflow for comparing the experimental and calculated boiling points of **1-Methyl-4-propylbenzene**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-methyl-4-propylbenzene [stenutz.eu]
- 2. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Boiling Point of 1-Methyl-4-propylbenzene: An Experimental and Computational Comparison]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086881#comparison-of-experimental-vs-calculated-boiling-point-of-1-methyl-4-propylbenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com